

Apiezon N grease temperature range for experiments

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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An In-depth Technical Guide to **Apiezon N** Grease for Scientific Applications

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the properties and applications of **Apiezon N** grease, particularly focusing on its use in experiments conducted at various temperature ranges.

Core Properties of Apiezon N Grease

Apiezon N is a silicone-free and halogen-free hydrocarbon grease widely recognized for its exceptional performance in cryogenic and high-vacuum applications.^{[1][2][3]} Its unique formulation provides excellent thermal contact and robust sealing capabilities across a broad temperature spectrum.^{[4][5]}

Temperature Operating Range

Apiezon N grease is specifically designed for use at extremely low temperatures, maintaining its integrity down to cryogenic levels. It is also suitable for use at ambient temperatures. The recommended working temperature range is from -273°C to +30°C (-459°F to 86°F).^{[1][6][7][8][9]} This makes it an ideal choice for experiments involving liquid helium and liquid nitrogen.

Key Physical and Electrical Properties

A summary of the key quantitative data for **Apiezon N** grease is presented in the table below for easy reference and comparison.

Property	Value	Temperature
Thermal Properties		
Recommended Temperature Range	-273°C to +30°C	-
Melting Point	42 to 52°C	-
Thermal Conductivity	0.194 W/m°C	20°C
Vapor Pressure		
Vapor Pressure	6 x 10 ⁻¹⁰ Torr	20°C
Mechanical Properties		
Relative Density	0.911	20°C
Electrical Properties		
Volume Resistivity	2.0 x 10 ¹⁶ Ω cm	-
Permittivity	2.3	-
Surface Breakdown	27 kV	-
Electrical Strength	820 V/mil	-

Experimental Protocols

Detailed methodologies for key experiments utilizing **Apiezon N** grease are outlined below. These protocols are based on established standards and scientific publications.

Thermal Conductivity Measurement at Cryogenic Temperatures

This protocol is based on the guarded-comparative-longitudinal heat flow technique, as described in ASTM E1225, and is adapted for cryogenic conditions.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To determine the thermal conductivity of a material at cryogenic temperatures using **Apiezon N** grease to ensure optimal thermal contact.

Materials:

- Test specimen
- Two reference materials of known thermal conductivity
- **Apiezon N** grease
- Cryostat
- Heater
- Heat sink (cold plate)
- Temperature sensors (e.g., calibrated silicon diodes)
- Data acquisition system

Procedure:

- Sample Preparation:
 - Ensure the surfaces of the test specimen and reference materials are clean and flat.
 - Apply a thin, uniform layer of **Apiezon N** grease to the mating surfaces of the test specimen and the two reference materials.[\[10\]](#)
- Assembly:
 - Create a vertical stack in the following order: heat sink, reference material, test specimen, second reference material, and heater.
 - Apply a consistent axial load to the stack to ensure good contact between all layers.
- Cryostat Integration:
 - Mount the entire assembly onto the cold stage of a cryostat.

- Install temperature sensors at the interfaces between the materials and at various points along the reference materials.
- Measurement:
 - Evacuate the cryostat to high vacuum to minimize convective heat transfer.
 - Cool the cryostat to the desired cryogenic temperature.
 - Apply a known heat flux from the heater to create a longitudinal temperature gradient across the stack.
 - Allow the system to reach thermal equilibrium.
 - Record the temperature readings from all sensors.
- Calculation:
 - Calculate the temperature gradients across the reference materials and the test specimen.
 - Using the known thermal conductivity of the reference materials, determine the heat flux.
 - Calculate the thermal conductivity of the test specimen using the measured temperature gradient and the calculated heat flux.

Vapor Pressure Estimation at Ambient Temperature

While ASTM D2878 is for lubricating oils, a general procedure for estimating the vapor pressure of low-volatility substances like **Apiezon N** grease can be adapted.^{[2][3][11][12][13]}

Objective: To estimate the vapor pressure of **Apiezon N** grease at a given temperature.

Materials:

- **Apiezon N** grease
- High-vacuum chamber
- Quartz crystal microbalance (QCM) or a sensitive mass spectrometer

- Temperature-controlled stage
- Data acquisition system

Procedure:

- Preparation:
 - Apply a small, known amount of **Apiezon N** grease to the surface of the QCM or a sample holder within the vacuum chamber.
- Evacuation and Temperature Control:
 - Evacuate the chamber to ultra-high vacuum.
 - Set the temperature of the stage to the desired measurement temperature.
 - Allow the system to stabilize.
- Measurement:
 - Monitor the change in mass of the grease sample over time using the QCM or by measuring the flux of evaporated molecules with the mass spectrometer.
- Calculation:
 - Use the Langmuir equation for effusion to relate the rate of mass loss to the vapor pressure.

Thermal Cycling and Craze-Free Performance Test

This protocol is designed to verify the ability of **Apiezon N** grease to withstand repeated thermal cycles without cracking or crazing.

Objective: To assess the physical integrity of **Apiezon N** grease after multiple thermal cycles between ambient and cryogenic temperatures.

Materials:

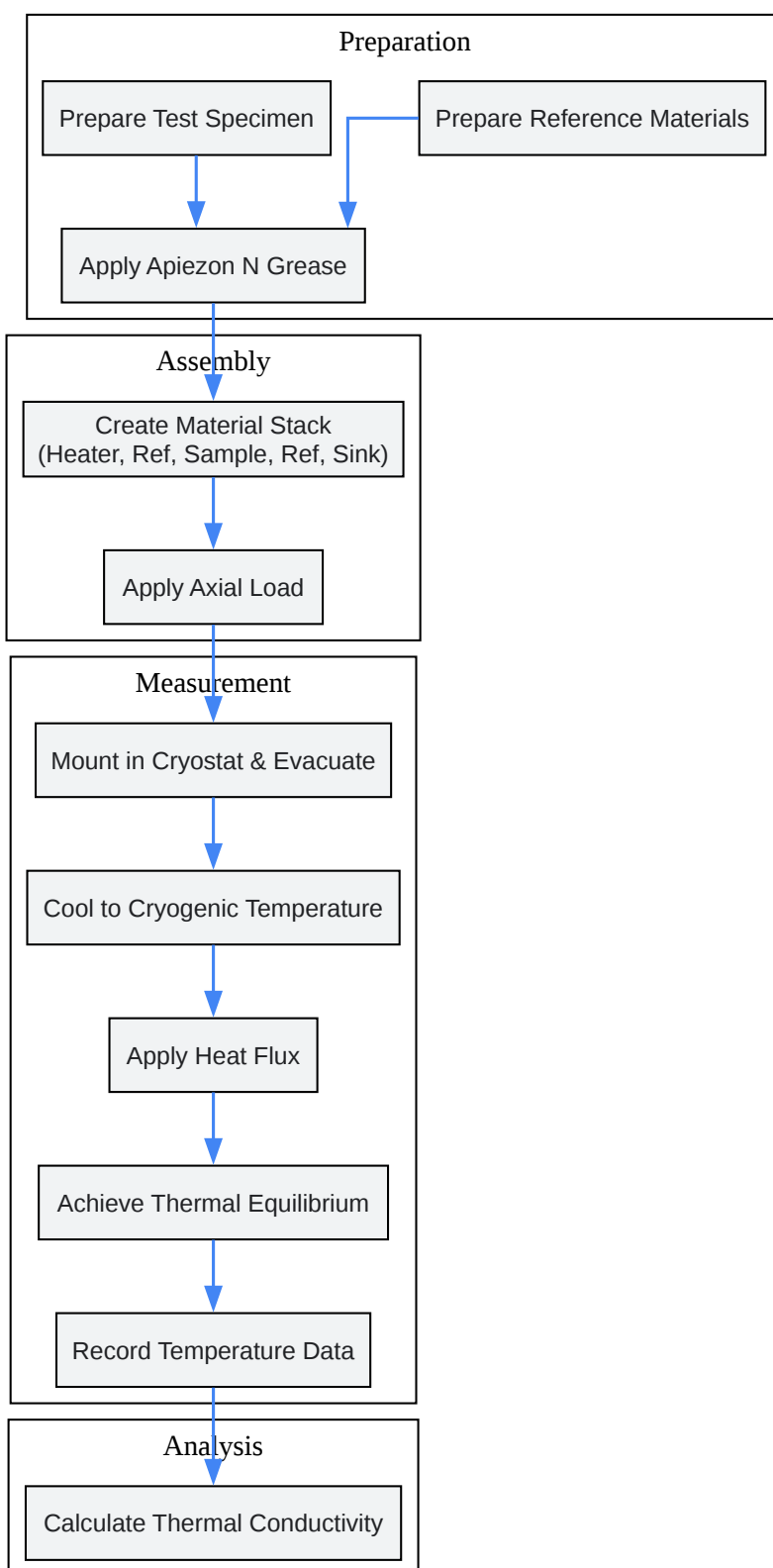
- **Apiezon N** grease
- Substrate material (e.g., copper or aluminum block)
- Cryostat or a liquid nitrogen bath
- Microscope

Procedure:

- Sample Preparation:
 - Apply a thin layer of **Apiezon N** grease to the surface of the substrate.
- Thermal Cycling:
 - Immerse the substrate in liquid nitrogen for a specified duration (e.g., 30 minutes).
 - Remove the substrate and allow it to warm up to room temperature.
 - Repeat this cycle for a predetermined number of times (e.g., 50 cycles).
- Inspection:
 - After the final cycle, visually inspect the grease layer under a microscope.
 - Look for any signs of cracking, crazing, or delamination from the substrate.
- Analysis:
 - Document the condition of the grease. A craze-free performance is indicated by a smooth, continuous grease layer with no visible fractures.^[10]

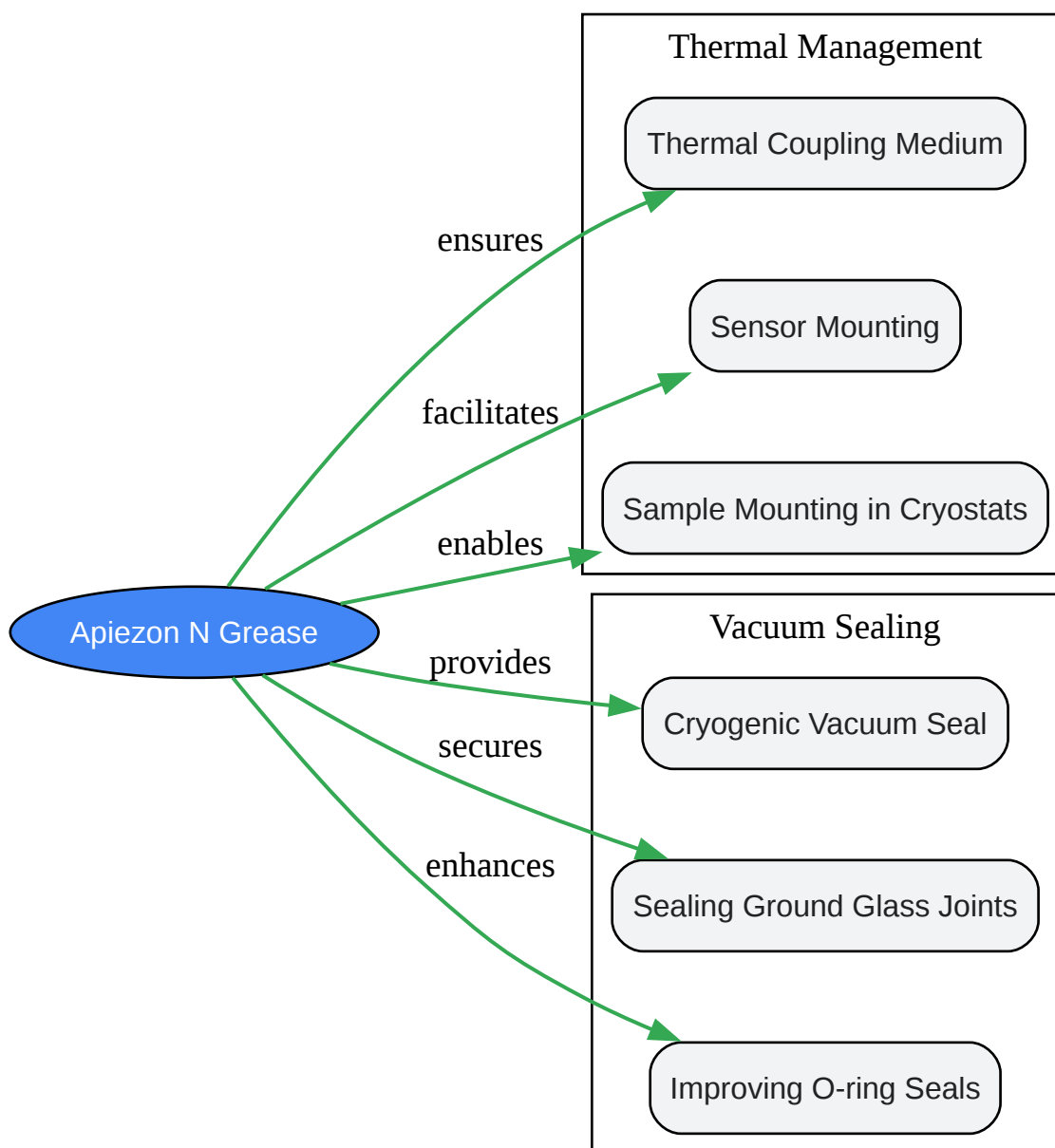
Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the use of **Apiezon N** grease.



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Experimental workflow for thermal conductivity measurement.



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Key application areas of **Apiezon N** grease.

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